

Pazufloxacin UV Spectrophotometric Method: Application Notes and Protocol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pazufloxacin

CAS No.: 127045-41-4

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Introduction

Pazufloxacin mesylate is a broad-spectrum, injectable fluoroquinolone antibiotic effective against Gram-negative bacteria [1]. Analytical methods for its quantification are essential for pharmaceutical quality control. This document provides a detailed UV spectrophotometric method for the precise and accurate estimation of **Pazufloxacin** in bulk and pharmaceutical dosage forms, validated as per ICH guidelines [2].

Method Summary and Principle

This method is based on the measurement of the ultraviolet light absorption of **Pazufloxacin** mesylate in a 0.1N hydrochloric acid solution. The drug exhibits a characteristic maximum absorbance (λ_{max}) at **247 nm** [2]. The concentration of an unknown sample is determined by measuring its absorbance and comparing it to a calibration curve of standard solutions.

Experimental Protocol

Materials and Reagents

- **Analytical Reference Standard:** **Pazufloxacin** mesylate
- **Solvent:** 0.1 N Hydrochloric Acid (HCl)
- **Volumetric Flasks:** 10 mL, 25 mL, 50 mL, 100 mL
- **Pipettes:** Variable volume, of appropriate accuracy
- **UV Spectrophotometer** with matched 1 cm quartz cells

Instrumentation and Conditions

- **Instrument:** UV/VIS Spectrophotometer (e.g., Shimadzu UV-1800)
- **Wavelength:** 247 nm (λ_{max} for **Pazufloxacin**) [2]
- **Cuvettes:** Matched 1 cm pathlength quartz cells
- **Solvent/Baseline Blank:** 0.1 N HCl

Step-by-Step Procedure

Step 1: Preparation of Standard Stock Solution Accurately weigh about 100 mg of **Pazufloxacin** mesylate reference standard. Transfer it to a 100 mL volumetric flask, dissolve in and make up to the volume with 0.1 N HCl. This yields a stock solution with a concentration of **1000 $\mu\text{g/mL}$** [2].

Step 2: Preparation of Working Standard Solutions Pipette aliquots of the standard stock solution (1000 $\mu\text{g/mL}$) and dilute serially with 0.1 N HCl to prepare a series of working standards in the concentration range of **2 to 12 $\mu\text{g/mL}$** [2]. For instance:

- For a **2 $\mu\text{g/mL}$** solution: pipette 0.2 mL of stock into a 100 mL volumetric flask, dilute to mark with 0.1 N HCl.
- For a **12 $\mu\text{g/mL}$** solution: pipette 1.2 mL of stock into a 100 mL volumetric flask, dilute to mark with 0.1 N HCl.

Step 3: Spectral Scanning and Measurement

- Switch on the UV spectrophotometer and allow the lamp to warm up for the recommended time.
- Set the wavelength to 247 nm.
- Fill a quartz cuvette with the solvent blank (0.1 N HCl) and perform a baseline correction.
- Replace the blank with each working standard solution and measure the absorbance.
- Record the absorbance values for each concentration.

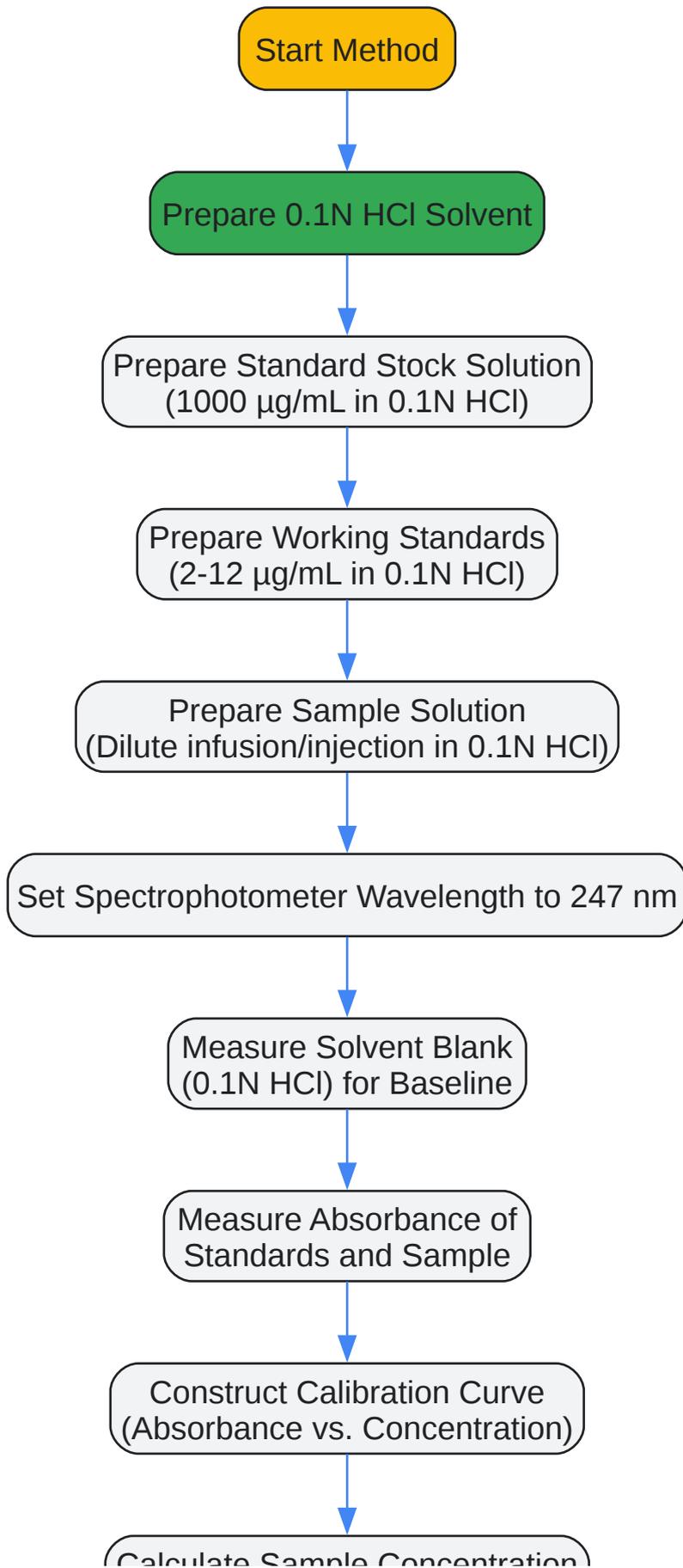
Step 4: Sample Preparation (Pharmaceutical Dosage Form) For an infusion/injection dosage form:

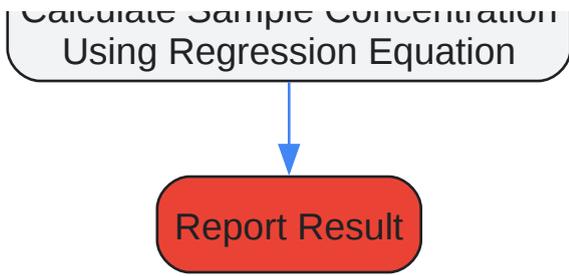
- Withdraw a volume equivalent to 100 mg of **Pazufloxacin** mesylate.
- Transfer it to a 100 mL volumetric flask.
- Dissolve and dilute to volume with 0.1 N HCl to obtain a stock solution of ~1000 µg/mL.
- Further dilute an appropriate aliquot of this solution with 0.1 N HCl to bring the concentration within the 2-12 µg/mL range.
- Measure the absorbance of the sample solution at 247 nm against the blank.

Step 5: Calculation

- Construct a **calibration curve** by plotting the average absorbance of each standard against its respective concentration.
- Determine the **regression equation** ($y = mx + c$) using the least squares method, where 'y' is the absorbance and 'x' is the concentration in µg/mL.
- Calculate the concentration of **Pazufloxacin** in the sample solution using the regression equation and the measured absorbance.
- The concentration in the original pharmaceutical formulation can be back-calculated considering the dilution factors.

The entire experimental workflow is summarized below:





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Method Validation

The method was validated as per ICH guideline Q2(R1) [2].

Table 1: Method Validation Parameters for **Pazufloxacin** UV Spectrophotometric Method

Parameter	Result/Specification	Reference
Wavelength (λ_{max})	247 nm	[2]
Linearity Range	2 - 12 $\mu\text{g/mL}$	[2]
Correlation Coefficient (R^2)	0.9905	[2]
Precision (% RSD)	Not more than 2% (for both inter-day and intra-day precision)	[2]

Data Analysis and Calculations

Table 2: Summary of Analytical Performance Data

Feature	Description
Analytical Technique	UV-Spectrophotometry
Linear Range	2 - 12 $\mu\text{g/mL}$

Feature	Description
Correlation Coefficient (R ²)	0.9905
Key Advantage	Precise, accurate, and suitable for routine estimation in bulk and pharmaceutical dosage forms.

Troubleshooting and Best Practices

- **Baseline Stability:** Ensure the spectrophotometer is properly warmed up and the cuvettes are clean and matched.
- **Absorbance Outside Range:** If the sample absorbance is outside the linear range, adjust the dilution factor accordingly.
- **Poor Linearity:** Check the accuracy of pipetting and dilution steps. Ensure all glassware is clean and standards are prepared fresh.
- **Wavelength Accuracy:** Periodically verify the wavelength accuracy of the instrument using a holmium oxide or didymium filter.

Applications

The developed UV spectrophotometric method is primarily intended for:

- **Quality Control:** Quantitative estimation of **Pazufloxacin** mesylate in bulk drug substance and its pharmaceutical dosage forms (e.g., infusion) [2].
- **Stability Studies:** Can be adapted as a stability-indicating method by separating degradation products from the parent drug using techniques like TLC or HPLC prior to analysis [1].

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References

1. Validated Stability-indicating HPLC and Thin Layer ... [longdom.org]

2. WJPR - Abstract [wjpr.net]

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